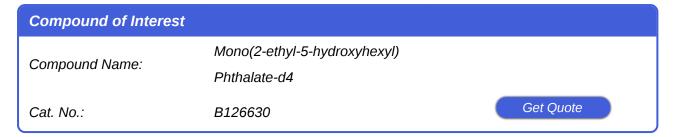


MEHHP-d4: A Technical Guide for Researchers

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Mono(2-ethyl-5-hydroxyhexyl) phthalate-d4 (MEHHP-d4), a deuterated internal standard crucial for the accurate quantification of MEHHP, a primary oxidative metabolite of the widely used plasticizer Di(2-ethylhexyl) phthalate (DEHP). This document outlines the physicochemical properties, analytical methodologies, and metabolic context of MEHHP-d4, serving as a vital resource for researchers in toxicology, environmental science, and drug metabolism.

Physicochemical Properties

The accurate use of MEHHP-d4 as an internal standard relies on a thorough understanding of its chemical and physical characteristics. The following table summarizes the key quantitative data for MEHHP-d4.



Property	Value	Reference
Purity	96.12%	[1]
Molecular Weight	298.37 g/mol	[1]
Chemical Formula	C16H18D4O5	[1]
CAS Number	679789-43-6	[1]
Appearance	Oil	[1]
Color	Colorless to light yellow	[1]
Storage	Store at room temperature for up to 3 years. In solvent, store at -80°C for up to 2 years or -20°C for up to 1 year.	[1]

Metabolic Pathway of DEHP

MEHHP-d4 is the deuterated form of MEHHP, a significant metabolite of DEHP. Understanding the metabolic conversion of DEHP is essential for designing toxicokinetic and biomonitoring studies. The following diagram illustrates the major metabolic pathway from DEHP to its primary and secondary metabolites.



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Diagram 1: Major metabolic pathway of DEHP.

Experimental Protocols

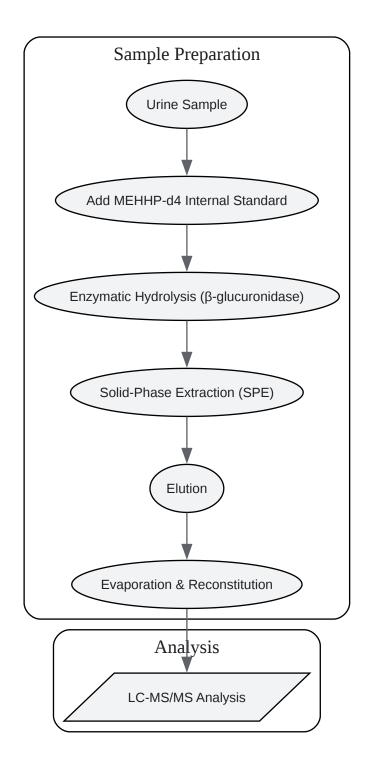


The quantification of MEHHP in biological and environmental matrices typically involves the use of MEHHP-d4 as an internal standard in conjunction with liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Sample Preparation and Extraction

A common experimental workflow for the analysis of phthalate metabolites from urine samples is outlined below. This procedure involves enzymatic deconjugation followed by solid-phase extraction (SPE) to isolate the analytes of interest.





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Diagram 2: Typical analytical workflow for MEHHP.

Detailed Methodologies:



- Enzymatic Deconjugation: To measure total MEHHP (free and glucuronidated), urine samples are typically incubated with β-glucuronidase from Helix pomatia to hydrolyze the glucuronide conjugates.
- Solid-Phase Extraction (SPE): After deconjugation, the sample is acidified and loaded onto a
 C18 SPE cartridge. The cartridge is then washed to remove interferences, and the analytes
 are eluted with a suitable organic solvent such as methanol or acetonitrile.
- LC-MS/MS Analysis: The reconstituted extract is injected into an HPLC system coupled to a
 tandem mass spectrometer. Chromatographic separation is often achieved using a C18
 column with a gradient elution of water and methanol or acetonitrile, both typically containing
 a small amount of acid (e.g., formic acid or acetic acid) to improve peak shape. The mass
 spectrometer is operated in negative electrospray ionization (ESI-) mode, and specific
 precursor-to-product ion transitions for both MEHHP and MEHHP-d4 are monitored using
 multiple reaction monitoring (MRM) for quantification.

Toxicokinetics

Studies in human volunteers have provided insights into the absorption, distribution, metabolism, and excretion of DEHP and its metabolites. After oral administration of deuterated DEHP (DEHP-d4), the primary metabolite, MEHP-d4, appears in the blood, with both free and glucuronidated forms detected.[2] The subsequent oxidative metabolites, including MEHHP, are then formed and primarily excreted in the urine.[2][3] The elimination half-life of MEHP has been estimated, providing valuable data for pharmacokinetic modeling.[3]

Conclusion

MEHHP-d4 is an indispensable tool for the accurate measurement of MEHHP, a key biomarker of DEHP exposure. This guide provides essential technical information to support researchers in their analytical and toxicological investigations. The provided data, metabolic pathway, and experimental workflow serve as a foundational resource for the robust assessment of human exposure to DEHP and its potential health implications.

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